

An In-depth Technical Guide to 4-Chloro-3-methylbut-1-yne

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Compound of Interest

Compound Name: 4-Chloro-3-methylbut-1-yne

Cat. No.: B15366206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **4-Chloro-3-methylbut-1-yne**. The information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science.

Chemical Identity and Properties

4-Chloro-3-methylbut-1-yne is a halogenated alkyne with the IUPAC name **4-chloro-3-methylbut-1-yne**.^[1] Its chemical structure consists of a butyne backbone with a methyl group at the third carbon and a chlorine atom at the fourth carbon. The terminal alkyne group makes it a versatile building block in organic synthesis.

Chemical Structure and Identifiers

- IUPAC Name: **4-chloro-3-methylbut-1-yne**
- CAS Number: 63150-17-4^{[1][2][3]}
- Molecular Formula: C₅H₇Cl^[1]
- Molecular Weight: 102.56 g/mol
- SMILES: CC(CCl)C#C

- InChI Key: UTRVPGKFJHDJKE-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **4-Chloro-3-methylbut-1-yne** is presented in Table 1.

Property	Value	Source
Molecular Weight	102.56 g/mol	PubChem
Boiling Point	108.8 °C at 760 mmHg	ChemSrc
Density	0.962 g/cm ³	ChemSrc
Flash Point	15.6 °C	ChemSrc
Refractive Index	1.435	ChemSrc
XLogP3	1.7	PubChem

Note: Some physical properties are predicted and may vary slightly from experimental values.

Spectroscopic Data

Detailed experimental spectroscopic data for **4-Chloro-3-methylbut-1-yne** is not readily available in public databases. However, the expected NMR signals can be predicted based on its structure:

- ¹H NMR: Expected signals would include a doublet for the methyl protons, a multiplet for the methine proton, a doublet for the methylene protons adjacent to the chlorine, and a singlet for the acetylenic proton.
- ¹³C NMR: Expected signals would correspond to the five distinct carbon atoms: the two sp-hybridized carbons of the alkyne, the chiral methine carbon, the methyl carbon, and the chloromethyl carbon.

Synthesis of 4-Chloro-3-methylbut-1-yne

The synthesis of **4-Chloro-3-methylbut-1-yne** can be achieved through several methods, primarily involving the chlorination of a suitable precursor.^[4]

Representative Experimental Protocol: Chlorination of 3-Methyl-1-butyne

This protocol is a representative procedure based on general methods for the allylic and propargylic chlorination of hydrocarbons.

Objective: To synthesize **4-Chloro-3-methylbut-1-yne** from 3-Methyl-1-butyne.

Reagents:

- 3-Methyl-1-butyne
- N-Chlorosuccinimide (NCS)
- Carbon tetrachloride (CCl₄)
- Benzoyl peroxide (initiator)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-Methyl-1-butyne (1.0 eq) in anhydrous carbon tetrachloride.
- Add N-Chlorosuccinimide (1.1 eq) and a catalytic amount of benzoyl peroxide to the solution.
- Heat the reaction mixture to reflux and monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter to remove the succinimide byproduct.

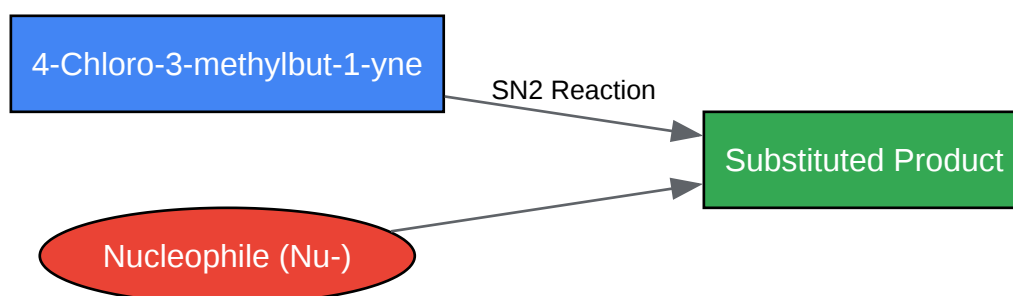
- Wash the filtrate with a 5% sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by fractional distillation to obtain **4-Chloro-3-methylbut-1-yne**.

Chemical Reactivity and Applications

4-Chloro-3-methylbut-1-yne is a valuable intermediate in organic synthesis due to its reactive functional groups.[4] The primary modes of reactivity involve the terminal alkyne and the alkyl chloride.

Nucleophilic Substitution

The chlorine atom can be displaced by various nucleophiles, allowing for the introduction of a wide range of functional groups.

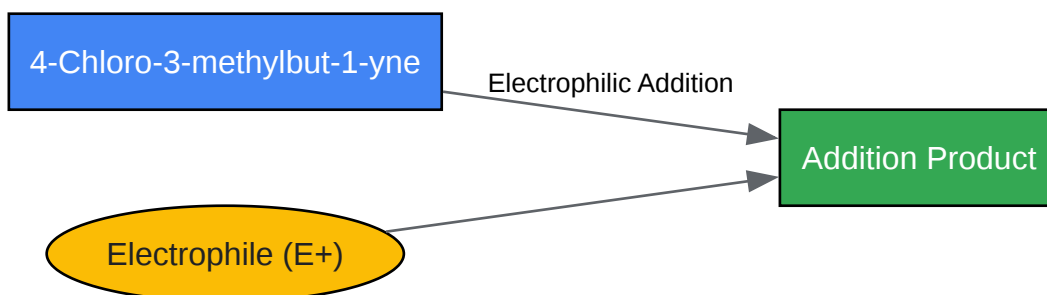


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Nucleophilic substitution at the chloromethyl group.

Addition to the Alkyne

The carbon-carbon triple bond can undergo various addition reactions, such as hydrogenation, halogenation, and hydrohalogenation.

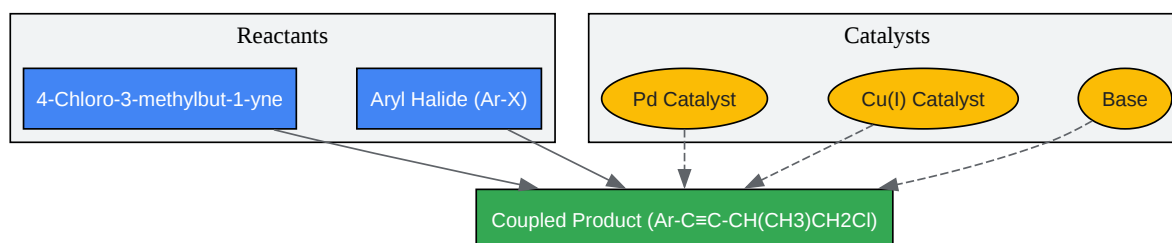


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Electrophilic addition across the triple bond.

Coupling Reactions

The terminal alkyne can participate in various coupling reactions, such as the Sonogashira coupling, to form more complex molecules. This is particularly useful in the synthesis of pharmaceutical intermediates and other fine chemicals.[4]



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Sonogashira coupling of **4-Chloro-3-methylbut-1-yne**.

Safety and Handling

4-Chloro-3-methylbut-1-yne is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Store in a cool, dry place away from ignition sources. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

4-Chloro-3-methylbut-1-yne is a versatile chemical intermediate with significant potential in organic synthesis. Its dual reactivity at the alkyl chloride and terminal alkyne functionalities makes it a valuable building block for the construction of complex molecular architectures relevant to the pharmaceutical and materials science industries. Further research into its applications is warranted to fully explore its synthetic utility.

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